

What is Oripavine-d3 and its primary use in research

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Compound of Interest

Compound Name: Oripavine-d3

Cat. No.: B15294632

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Oripavine-d3: A Technical Guide for Researchers

An In-depth Whitepaper on the Core Applications and Methodologies for Drug Research and Development Professionals

Executive Summary

Oripavine-d3 is the deuterated form of oripavine, a naturally occurring opioid alkaloid and a major metabolite of thebaine.^{[1][2]} While oripavine itself possesses analgesic properties comparable to morphine, its clinical use is precluded by a low therapeutic index and high toxicity.^[1] **Oripavine-d3** serves a critical role in modern analytical research, primarily as a stable isotope-labeled internal standard (SIL-IS) for the quantitative analysis of oripavine and other related opioids by mass spectrometry. Its use significantly enhances the accuracy and precision of analytical methods by correcting for variations in sample preparation and matrix effects. This guide provides a comprehensive overview of **Oripavine-d3**, its synthesis, and its application in experimental research, with a focus on liquid chromatography-tandem mass spectrometry (LC-MS/MS) methodologies.

Core Properties of Oripavine-d3

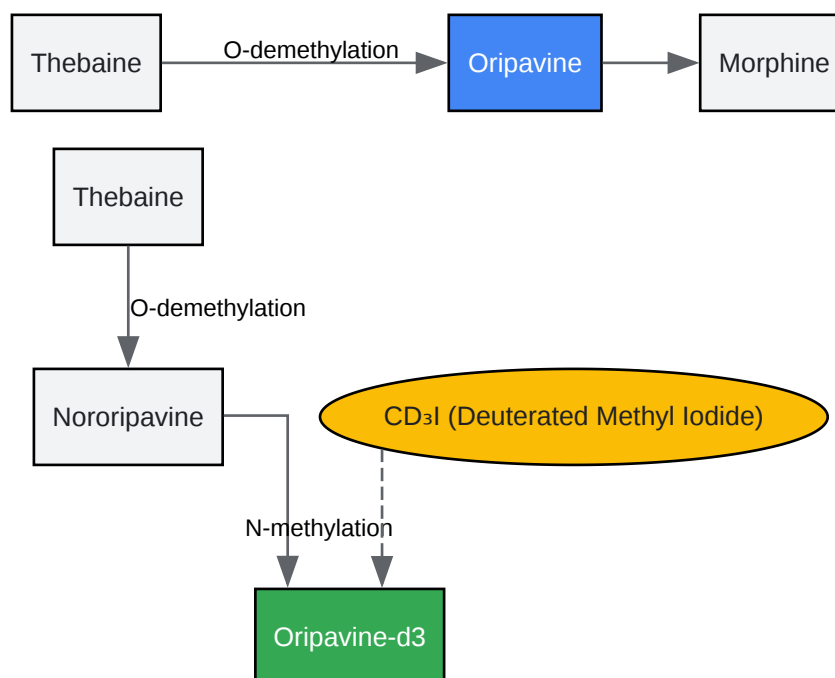
Oripavine-d3 is structurally identical to oripavine, with the exception of three deuterium atoms replacing three hydrogen atoms on the N-methyl group. This isotopic substitution results in a predictable mass shift, making it an ideal internal standard for mass spectrometric analysis.

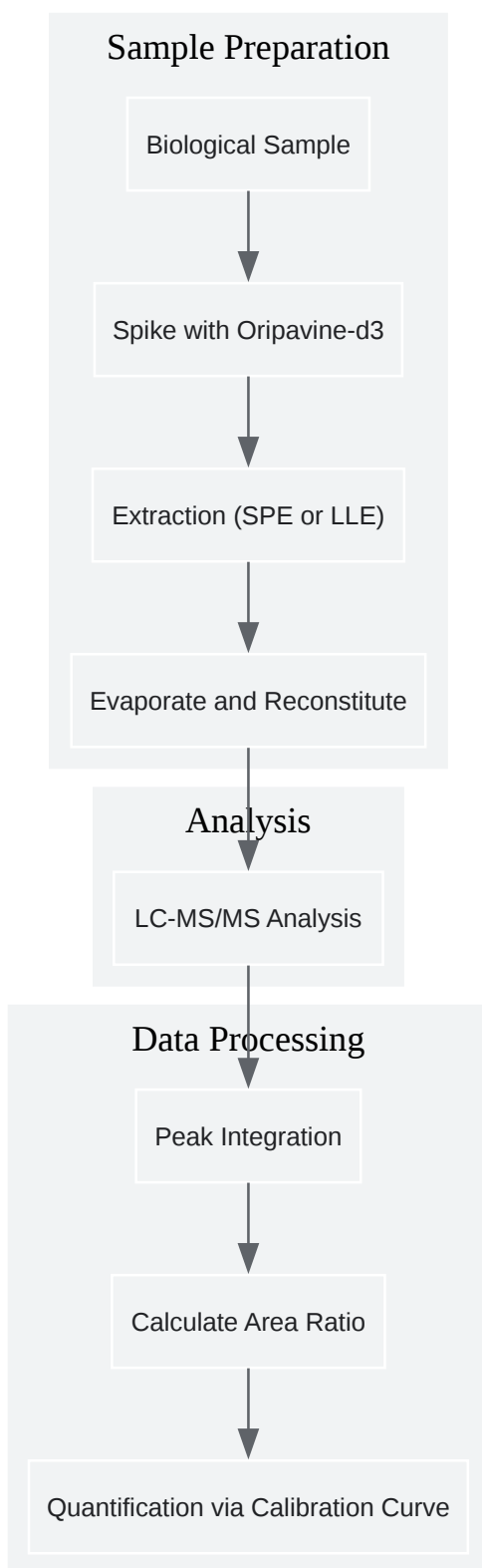
| Property | Value | Reference |
|------------------|--|-----------|
| Chemical Formula | $C_{18}H_{16}D_3NO_3$ | [1] |
| Molecular Weight | 300.37 g/mol | [1] |
| CAS Number | 1261080-88-9 | |
| Appearance | Neat (form may vary) | [1] |
| Synonyms | (5 α)-6,7,8,14-Tetradehydro-4,5-epoxy-6-methoxy-17-(methyl-d3)-morphinan-3-ol, 3-O-Demethylthebaine-d3 | [1] |

Synthesis and Biosynthesis of Oripavine

Biosynthesis of Oripavine

Oripavine is a key intermediate in the biosynthesis of morphine alkaloids in the opium poppy (*Papaver somniferum*). The biosynthetic pathway involves the conversion of thebaine to oripavine, which can then be further metabolized to morphine.[2] This natural pathway underscores the close relationship between these compounds and the rationale for using **Oripavine-d3** in the analysis of this class of alkaloids.





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